

Essential Safety and Operational Guide for Handling 6-iodo-1H-indazole

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Compound of Interest

Compound Name: **6-iodo-1H-indazole**

Cat. No.: **B155929**

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This guide provides crucial safety and logistical information for the handling and disposal of **6-iodo-1H-indazole**, a compound requiring careful management in a laboratory setting. The following procedures are based on available safety data to ensure the safe handling of this chemical for researchers, scientists, and drug development professionals.

I. Hazard Identification and Physicochemical Properties

6-Iodo-1H-indazole is classified as a hazardous substance. Based on available safety data sheets, it is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation[1][2].

Table 1: GHS Hazard Classifications for **6-iodo-1H-indazole**[2]

Hazard Class	Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation

Table 2: Physical and Chemical Properties of **6-iodo-1H-indazole**[2][3][4]

Property	Value
Molecular Formula	C ₇ H ₅ IN ₂
Molecular Weight	244.03 g/mol
Appearance	Light yellow to brown powder or crystal
Melting Point	208 - 211 °C (406.4 - 411.8 °F)
Solubility	No information available
Stability	Stable under recommended storage conditions. Light sensitive.
Incompatible Materials	Strong oxidizing agents, Acid chlorides
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Nitrogen oxides (NO _x), Hydrogen iodide

II. Personal Protective Equipment (PPE)

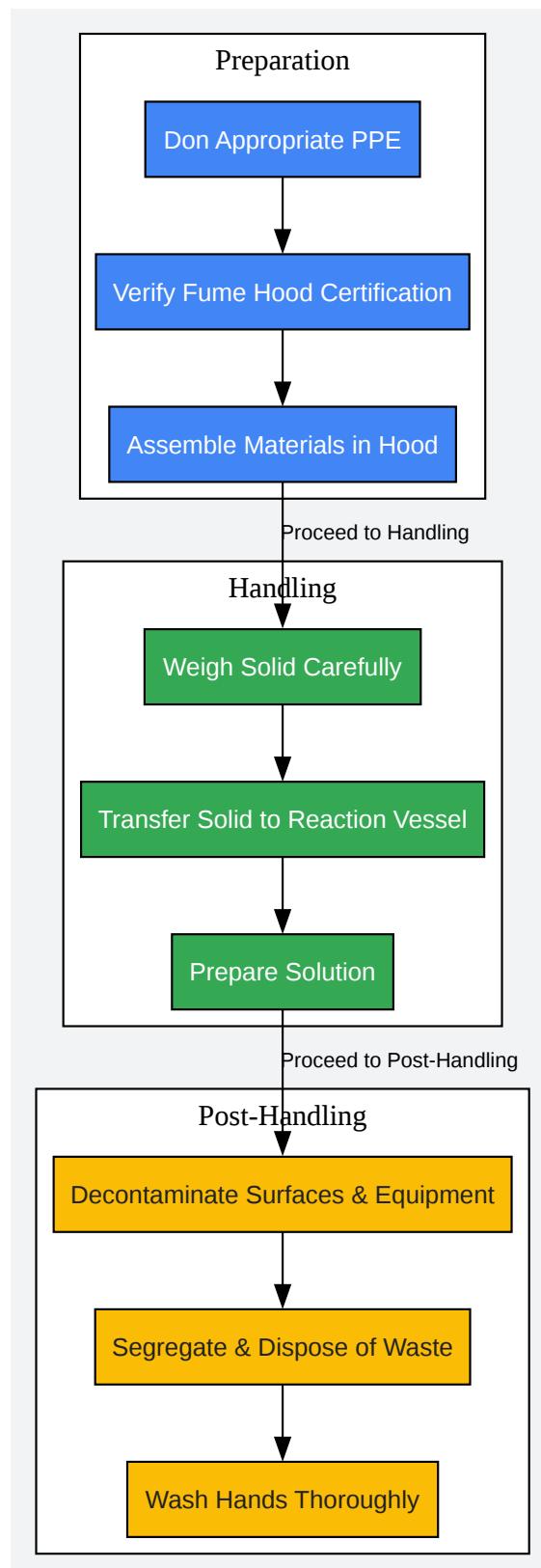
The primary line of defense when handling **6-iodo-1H-indazole** is the consistent and correct use of appropriate personal protective equipment. A comprehensive PPE protocol is mandatory to prevent exposure[1][3][5].

Table 3: Required Personal Protective Equipment

PPE Category	Item	Specification	Rationale
Eye Protection	Safety Goggles	Chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards[1].	Protects eyes from splashes and airborne particles.
Face Shield		To be worn over safety goggles, especially when there is a risk of splashing.	Provides a secondary layer of protection for the face.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves.	Prevents skin contact with the chemical. Gloves should be inspected before use and changed immediately upon contamination.
Body Protection	Laboratory Coat	Flame-resistant with a full front closure.	Protects skin and personal clothing from contamination.
Full-Length Pants and Closed-Toe Shoes		Ensures no exposed skin on the lower body and feet.	Prevents accidental skin contact.
Respiratory Protection	Respirator	A NIOSH-approved N95 or higher-rated respirator is required when handling the solid compound outside of a certified chemical fume hood or if dust is generated[6].	Protects the respiratory system from inhalation of the powdered chemical.

III. Operational Plan for Handling **6-iodo-1H-indazole**

A systematic approach to handling **6-iodo-1H-indazole** is essential to minimize risk. The following workflow outlines the key steps from preparation to post-handling decontamination.

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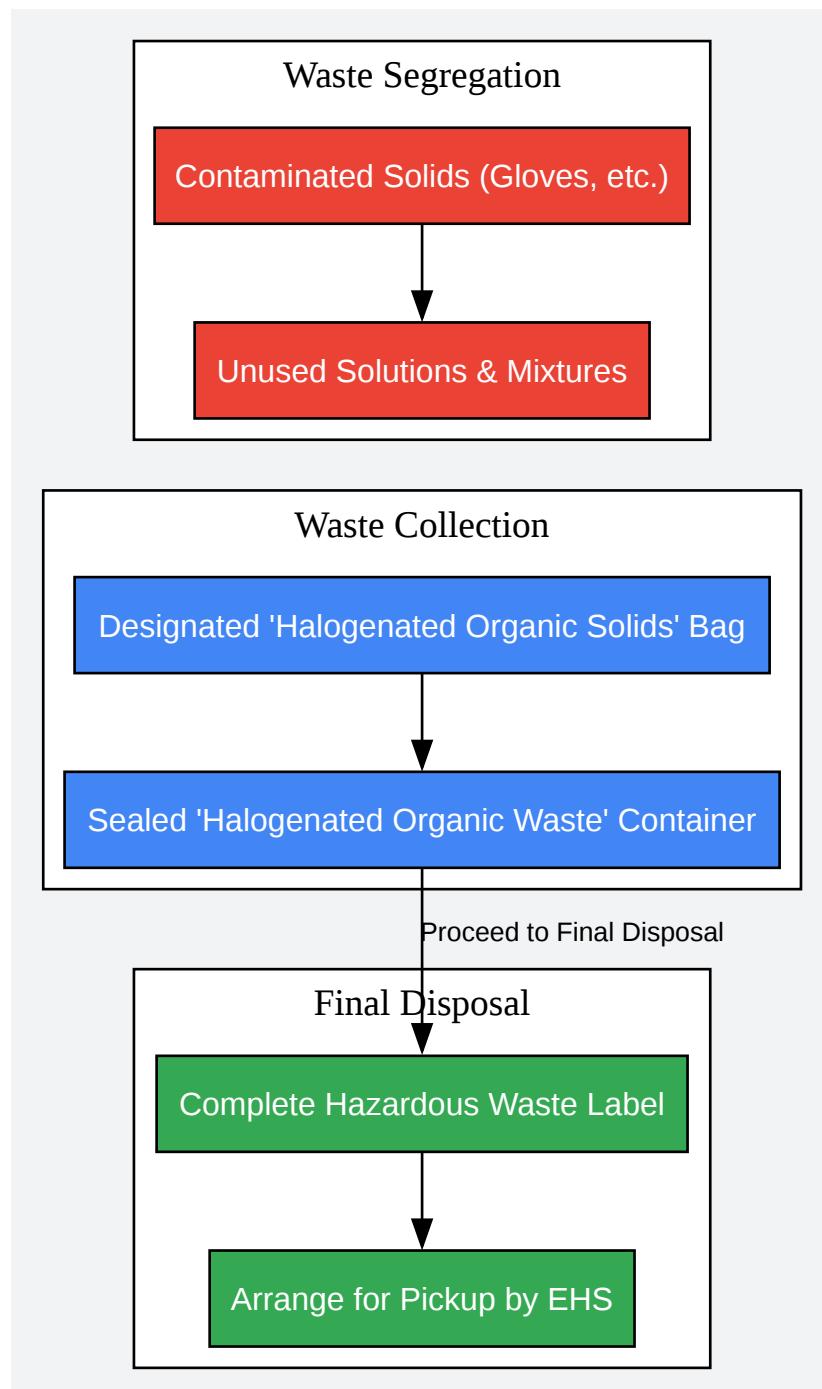
Caption: Workflow for the safe handling of **6-iodo-1H-indazole**.

Detailed Steps:

- Preparation:
 - Ensure all required PPE is available and in good condition.
 - Verify that the chemical fume hood has a current certification and is functioning correctly.
 - Assemble all necessary glassware, reagents, and equipment within the fume hood to minimize movement in and out of the containment area.
- Handling the Compound:
 - When weighing the solid, use a disposable weigh boat and handle it with care to avoid generating dust[6].
 - If transferring the solid, use a spatula and ensure it is decontaminated after use.
 - When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Post-Handling:
 - Decontaminate all surfaces and equipment that may have come into contact with the chemical.
 - Properly segregate and dispose of all contaminated materials as outlined in the disposal plan below[6].
 - Wash hands thoroughly after handling the chemical, even if gloves were worn.

IV. Disposal Plan for 6-iodo-1H-indazole

Improper disposal of **6-iodo-1H-indazole** and its associated waste can pose a risk to human health and the environment. As a halogenated organic compound, it must be treated as hazardous waste[7][8].

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